

Application Notes and Protocols for Pigment Yellow 14 in Material Science

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Pigment Yellow 14	
Cat. No.:	B2915567	Get Quote

Introduction

Pigment Yellow 14 (C.I. 21095), a diarylide azo pigment, is a widely utilized colorant in various material science applications due to its bright, greenish-yellow shade, good color strength, and cost-effectiveness.[1][2] Chemically identified as C34H30Cl2N6O4, it is known for its excellent tinting strength and fluidity, particularly in inks, and good migration resistance in certain plastics.[1][2] Its performance characteristics, such as heat stability, lightfastness, and chemical resistance, make it a suitable candidate for coloring a range of materials including polymers, coatings, and printing inks.[1][3] These notes provide an overview of its applications, performance data, and standardized protocols for its evaluation in a research setting.

Applications in Material Science

Pigment Yellow 14 is a versatile pigment primarily used in applications where moderate lightfastness and heat stability are required.[1][4]

- Plastics and Polymers: It is frequently used to color various polymers, including polyolefins (polypropylene, polyethylene), polyvinyl chloride (PVC), and elastomers.[1][5][6] Its heat resistance is generally suitable for processing temperatures up to 180-200°C.[1][7][8] In plasticized (soft) PVC, it may exhibit blooming or migration if the concentration exceeds certain limits.[1][8] It is valued in masterbatch applications for its high color strength.[9]
- Printing Inks: A primary application for **Pigment Yellow 14** is in the printing ink industry. It is recommended for water-based, solvent-based, offset, and gravure inks.[1][10][11] Its good







solvent resistance, especially against paraffin wax, makes it particularly useful for packaging inks.[8] Different grades are available, with some specifically formulated for water-based inks and others for solvent-based systems.[5][12]

- Paints and Coatings: While less common in high-performance paints, Pigment Yellow 14 is used in industrial and decorative paints, both water-based and solvent-based, as well as in powder coatings.[1][10] It provides good opacity and low viscosity to the coating formulation.
 [4][6]
- Textiles: The pigment is also utilized in textile printing pastes for its vibrant color.[1][8]

Quantitative Performance Data

The following table summarizes the typical performance characteristics of **Pigment Yellow 14**, compiled from various technical sources. These values can vary depending on the specific grade, particle size, and the medium in which the pigment is dispersed.



Property	Value	Test Standard (Typical)	References
Physical Properties			
Chemical Formula	C34H30Cl2N6O4	-	[1][3]
Density	1.3 - 1.6 g/cm³	ISO 787-10 / ASTM D153	[3][8][10][13]
Melting Point	320 - 336 °C	-	[5][8]
Oil Absorption	35 - 75 g/100g	ISO 787-5 / ASTM D281	[2][3][10][14]
Specific Surface Area	30 - 55 m²/g	BET Analysis	[2][8][10]
Fastness Properties			
Heat Stability	180 - 200 °C	ISO 787-21	[1][7][8][10]
Lightfastness (Full Shade)	5 - 6 (Scale 1-8)	ISO 787-15	[7][10][13]
Lightfastness (Tint Shade)	3 - 5 (Scale 1-8)	ISO 787-15	[2][7][8]
Chemical Resistance (Scale 1-5)			
Water Resistance	5	ISO 787-8	[2][8][13][15]
Acid Resistance (5% HCI)	4 - 5	ISO 787-8	[1][8][10][13]
Alkali Resistance (5% NaOH)	4 - 5	ISO 787-8	[1][8][10][13]
Oil Resistance	4 - 5	Internal Method	[8][13]
Ethanol Resistance	5	Internal Method	[1][8][10]
Migration Resistance (Plastics)	4 (Scale 1-5)	Internal Method	[7][10]



Experimental Protocols

The following protocols describe standard methodologies for evaluating the performance of **Pigment Yellow 14** in a polymer matrix.

Protocol 1: Dispersion of Pigment Yellow 14 in Polyethylene (PE)

Objective: To prepare a colored polyethylene compound and evaluate the quality of pigment dispersion.

Materials & Equipment:

- Pigment Yellow 14 powder
- Low-density polyethylene (LDPE) pellets
- Twin-screw extruder
- Injection molding machine or compression molder
- Hegman-type grind gauge (for coatings, adaptable concept for plastics)
- Optical microscope or Scanning Electron Microscope (SEM)

Procedure:

- Premixing: Dry blend 1.0 part by weight of Pigment Yellow 14 with 99.0 parts by weight of LDPE pellets in a high-speed mixer for 5 minutes to ensure a homogenous pre-mix.
- Extrusion: Feed the premix into a twin-screw extruder. Set the temperature profile appropriate for LDPE (e.g., 160°C - 180°C - 200°C - 190°C from feed to die). The screw speed should be set to ensure adequate shear for pigment deagglomeration without excessive polymer degradation.
- Pelletizing: Extrude the molten, colored polymer strand into a water bath for cooling and subsequently feed it into a pelletizer to produce colored masterbatch pellets.



- Molding: Use an injection molder or compression molder (at ~190°C) to produce standardized plaques (e.g., 50mm x 50mm x 2mm) for analysis.
- Dispersion Quality Assessment:
 - Visual: Inspect the molded plaque against a light source for any un-dispersed pigment specks or streaks.
 - Microscopy: Analyze a thin cross-section of the plaque under an optical microscope or SEM to observe the distribution and size of pigment agglomerates. A well-dispersed pigment will appear as fine, evenly distributed particles.[16]

Protocol 2: Evaluation of Color Strength and Shade

Objective: To quantitatively measure the coloristic properties of **Pigment Yellow 14** in a polymer matrix relative to a standard.

Materials & Equipment:

- Colored plaques from Protocol 1
- Reference standard plaque
- Spectrophotometer or colorimeter with D65 illuminant and 10° observer settings
- White base material (e.g., LDPE with a standard amount of TiO₂) for tint (let-down) preparations

Procedure:

- Masstone Measurement: Calibrate the spectrophotometer. Measure the CIELAB color coordinates (L, a, b*) of the solid colored plaque (masstone) prepared in Protocol 1.
- Tint (Let-down) Preparation: Prepare a tint sample by blending the colored masterbatch from Protocol 1 with a white base material at a defined ratio (e.g., 1 part masterbatch to 10 parts white base). Mold plaques from this blend.
- Tint Measurement: Measure the CIELAB values of the tint plaque.



Data Analysis: Compare the L, a, b* values of the sample to the reference standard. The
relative color strength is typically calculated from the K/S values (Kubelka-Munk theory) of
the sample and standard in the tint plaques. The difference in color (ΔΕ), hue (ΔΗ), and
chroma (ΔC*) can be calculated to quantify shade differences.[17]

Protocol 3: Assessment of Lightfastness

Objective: To determine the resistance of **Pigment Yellow 14** to color fading upon exposure to light.

Materials & Equipment:

- Colored plaques from Protocol 1
- Weathering chamber with a filtered Xenon arc lamp (to simulate sunlight)
- Gray scale for assessing color change (ISO 105-A02)
- Spectrophotometer

Procedure:

- Initial Measurement: Measure the initial color coordinates (Lo, ao, b*o) of the test plaques.
- Exposure: Place the plaques in the Xenon arc weathering chamber. Half of each plaque should be covered with an opaque material to serve as an unexposed reference.
- Exposure Conditions: Set the chamber to conditions defined by a relevant standard, such as ASTM G155 or ISO 4892-2 (e.g., irradiance of 0.55 W/m² at 340 nm, black panel temperature of 63°C, controlled humidity).
- Periodic Evaluation: At specified intervals (e.g., 100, 200, 500 hours), remove the plaques and measure the color coordinates of the exposed area (L₁, a₁, b*₁).
- Assessment: Calculate the total color difference (ΔE*) between the exposed and unexposed areas. The lightfastness is rated on a scale of 1 to 8 (Blue Wool Scale), where 1 is very poor and 8 is outstanding, by comparing the color change to that of calibrated Blue Wool standards exposed simultaneously.[17]



Visualizations

Caption: General workflow for evaluating the performance of **Pigment Yellow 14** in a polymer matrix.

Caption: Logical flow of the pigment dispersion process in a liquid or polymer matrix.[18][19]

Click to download full resolution via product page

Caption: Logical relationships between the primary and application properties of **Pigment Yellow 14**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. PIGMENT YELLOW 14 Ataman Kimya [atamanchemicals.com]
- 2. hengyitek.com [hengyitek.com]
- 3. Pigment Yellow 14 Manufacturer PY14 Producer [qualitron.net]
- 4. Pigment Yellow 14 CAS No.5468-75-7 Diarylide Yellow AAOT HANGZHOU HAN-COLOR CHEMICAL CO., LTD. / HPP [hc-pigment.com]
- 5. Pigment Yellow 14 Introduction and Aplication [xcwydyes.com]
- 6. specialchem.com [specialchem.com]
- 7. Pigment for plastics (Yellow) BEST M&M INTERNATIONAL CO.,LTD. -百事得國際股份有限公司 [bestcolor.com.tw]
- 8. Pigment Yellow 14 SY Chemical Co., Ltd. [sypigment.com]
- 9. ulprospector.com [ulprospector.com]
- 10. epsilonpigments.com [epsilonpigments.com]







- 11. Organic Pigment, Colorants for Printing Inks, Colorants for Paint And Coatings, Colorants for Plastic & Masterbatch, Colorants for Textile Printing, Colorants for Stationery Pigment Yellow 14 - manufacturer - supplier - Zhenyan [zhenyanchem.com]
- 12. epsilonpigments.com [epsilonpigments.com]
- 13. zeyachem.net [zeyachem.net]
- 14. Organic Pigment Yellow 14 / Permanent Yellow 5GF for plastic [starpigment.com]
- 15. pigments.com [pigments.com]
- 16. paint.org [paint.org]
- 17. Summary of Pigment Color Performance Testing Standards [en1.nbchao.com]
- 18. scribd.com [scribd.com]
- 19. youtube.com [youtube.com]
- To cite this document: BenchChem. [Application Notes and Protocols for Pigment Yellow 14 in Material Science]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2915567#research-applications-for-pigment-yellow-14-in-material-science]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote





BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com